

4-Bromobenzamide CAS number and physical properties

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Compound of Interest

Compound Name: 4-Bromobenzamide

Cat. No.: B181206

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4-Bromobenzamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the chemical compound **4-Bromobenzamide**, including its CAS number, core physical properties, detailed experimental protocols for its synthesis, and an overview of its relevance in biological signaling pathways.

Core Data Presentation

Chemical Identifiers

Identifier	Value
CAS Number	698-67-9[1][2][3][4]
Molecular Formula	C7H6BrNO[1][2][3]
IUPAC Name	4-bromobenzamide[3]
Synonyms	p-Bromobenzamide, Benzamide, 4-bromo-[2]

Physicochemical Properties

Property	Value	Source
Molecular Weight	200.03 g/mol [1] [4] [5]	ChemScene, Sigma-Aldrich, gtrs
Melting Point	190-193 °C	Sigma-Aldrich
Appearance	White to off-white crystalline powder [2]	Guidechem
Solubility	Sparingly soluble in water (1.1 g/L at 25°C) [2]	Guidechem
pKa	15.71 ± 0.50 (Predicted) [2]	Guidechem

Experimental Protocols

A common and effective method for the synthesis of **4-Bromobenzamide** is the conversion of a 4-bromobenzoyl chloride to a primary amide.

Synthesis of 4-Bromobenzamide from 4-Bromobenzoyl Chloride[7]

Materials:

- 4-Bromobenzoyl chloride
- Concentrated ammonium hydroxide
- Dichloromethane (DCM)
- Deionized water
- Ice bath

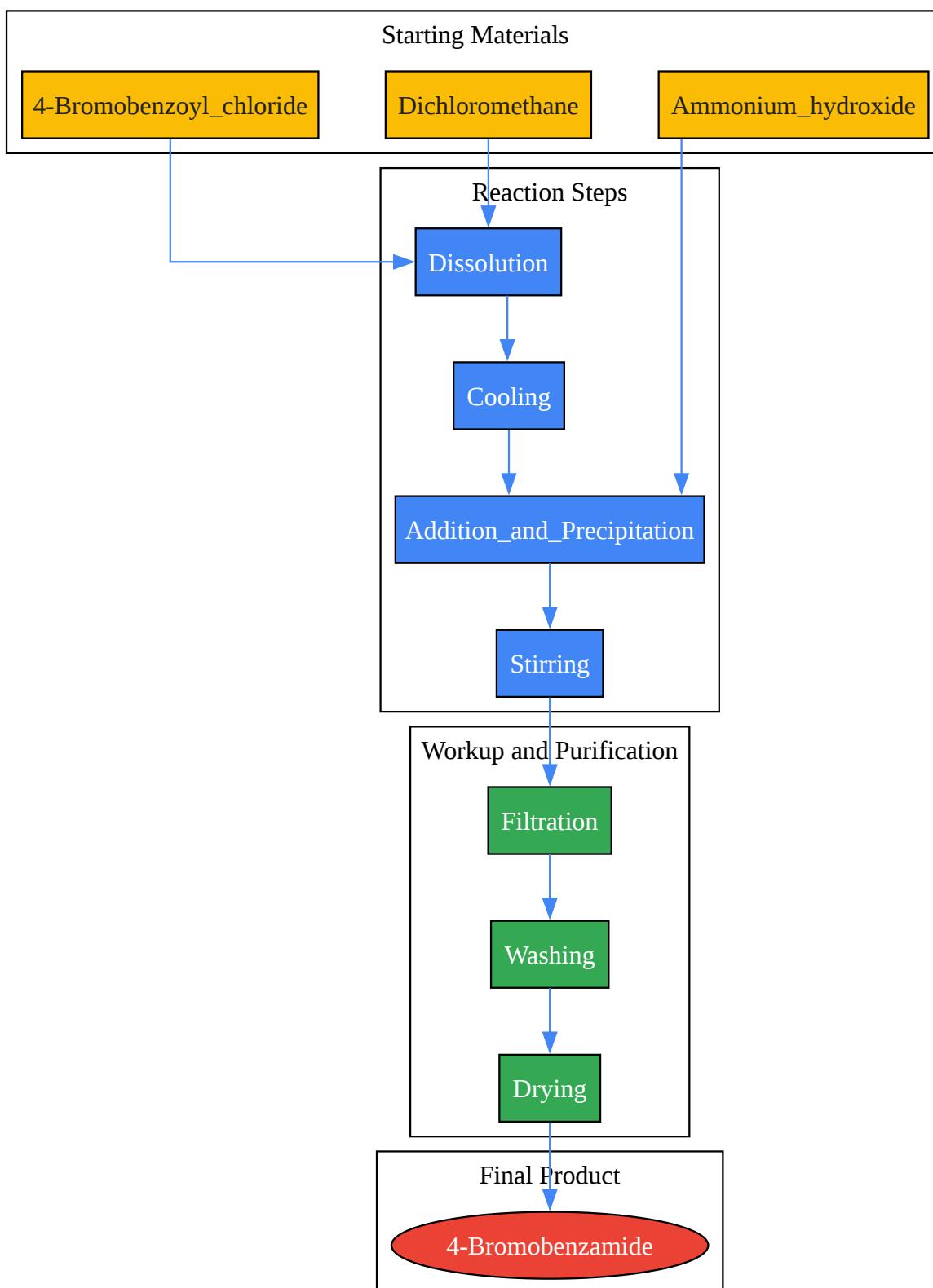
Procedure:

- Dissolve 4-bromobenzoyl chloride in dichloromethane in a suitable flask.
- Cool the flask in an ice bath to lower the temperature of the solution.

- Slowly add concentrated ammonium hydroxide dropwise to the stirred solution. A white precipitate of **4-bromobenzamide** will form.
- Continue stirring the mixture for an additional 15-30 minutes after the addition of ammonium hydroxide is complete.
- Filter the solid product under vacuum.
- Wash the collected solid with cold deionized water.
- Dry the final product in a vacuum oven to obtain pure **4-Bromobenzamide**.

Mandatory Visualizations

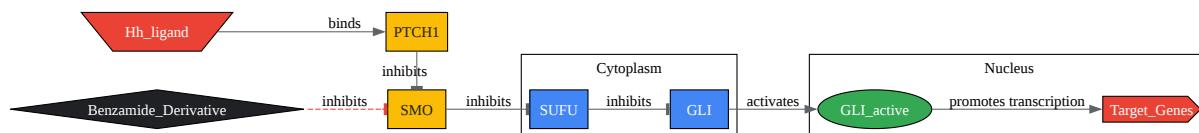
Experimental Workflow: Synthesis of 4-Bromobenzamide

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Caption: Workflow for the synthesis of **4-Bromobenzamide**.

Signaling Pathway: Hedgehog Signaling Inhibition by Benzamide Derivatives

While **4-Bromobenzamide** itself is a versatile building block, its derivatives have been studied for their potential to inhibit critical biological pathways, such as the Hedgehog (Hh) signaling pathway, which is implicated in various forms of cancer.[6][7][8][9]



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Caption: Inhibition of the Hedgehog signaling pathway by benzamide derivatives.

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